

# Commercial Availability and Technical Profile of 2-Iodo-5-methylthiophene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Iodo-5-methylthiophene

Cat. No.: B099134

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Iodo-5-methylthiophene**, a key building block in organic synthesis and pharmaceutical development. Below, you will find a comprehensive summary of its commercial availability, physicochemical properties, synthesis, and analytical protocols, as well as its applications in drug discovery.

## Commercial Suppliers

**2-Iodo-5-methylthiophene** is readily available from a variety of chemical suppliers. The following table summarizes the offerings from several prominent vendors, providing a comparative overview of available quantities and typical purities.

Supplier	Product Number	Available Quantities	Purity
Sigma-Aldrich (Merck)	460532	1 g, 5 g	97% <a href="#">[1]</a>
Thermo Fisher Scientific (Acros Organics)	439270010	1 g	97% <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Alkali Scientific	460532-5G	5 g	Not specified <a href="#">[5]</a>
Amerigo Scientific	Not specified	Not specified	97% <a href="#">[6]</a>
XIAMEN EQUATION CHEMICAL CO.,LTD	Not specified	Industrial Grade	98% <a href="#">[7]</a>
Greenbo Biochem	Not specified	Pharmaceutical Grade	99% <a href="#">[7]</a>

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Iodo-5-methylthiophene** is presented below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C5H5IS	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	224.06 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a>
CAS Number	16494-36-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Yellow to orange-red liquid	<a href="#">[2]</a>
Boiling Point	81-83 °C at 10 mmHg	<a href="#">[1]</a>
Density	1.852 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20</sub> /D 1.626	<a href="#">[1]</a>
Flash Point	89 °C (closed cup)	<a href="#">[3]</a> <a href="#">[10]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Synthesis of 2-Iodo-5-methylthiophene

The synthesis of **2-Iodo-5-methylthiophene** is typically achieved through the electrophilic iodination of 2-methylthiophene. Several methods have been reported, often employing an iodine source and an activating or oxidizing agent.

### Experimental Protocol: Iodination of 2-Methylthiophene

This protocol is a representative method for the synthesis of **2-Iodo-5-methylthiophene**.

Materials:

- 2-Methylthiophene
- Iodine (I<sub>2</sub>)
- Mercuric Oxide (HgO), yellow
- Benzene or Ligroin (b.p. 100–120°)
- Ether
- Dilute sodium thiosulfate solution
- Anhydrous calcium chloride

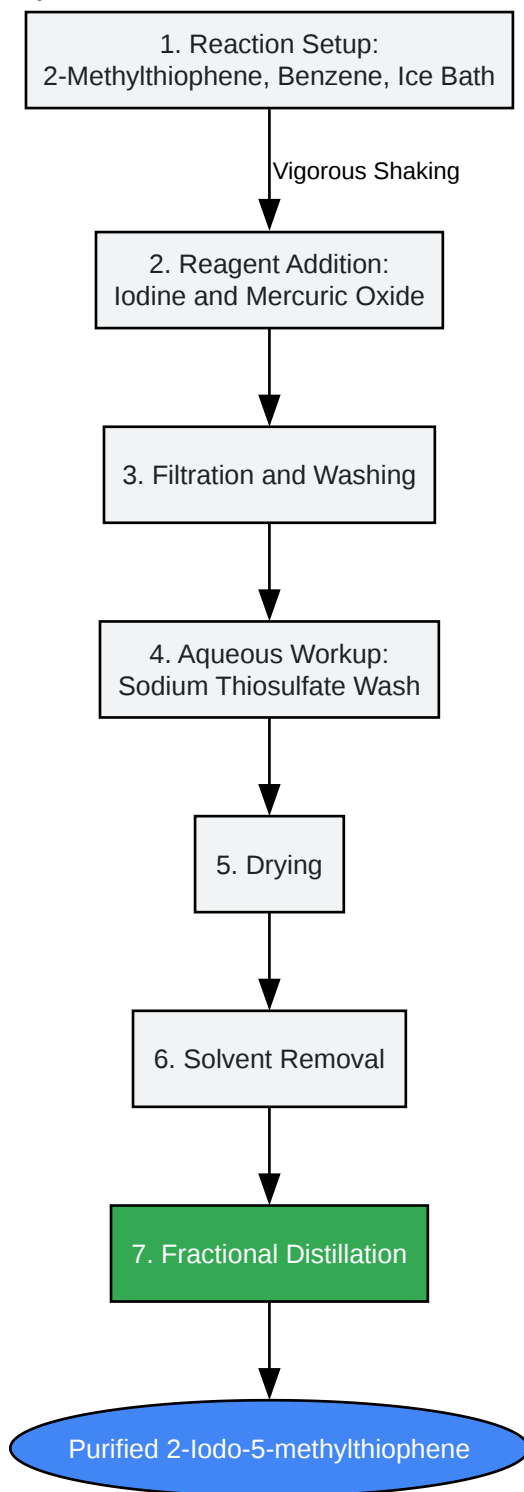
Procedure:

- In a glass-stoppered, wide-mouthed bottle cooled with an ice bath, combine 2-methylthiophene and benzene.[\[11\]](#)
- With continuous and vigorous shaking, alternately add small portions of yellow mercuric oxide and iodine over a period of 15-20 minutes, maintaining a cool temperature. The mercuric oxide will be converted to red mercuric iodide.[\[11\]](#)
- Filter the reaction mixture and wash the solid residue with several portions of ether.[\[11\]](#)
- Combine the ether-benzene filtrate and wash it with a dilute solution of sodium thiosulfate to remove any unreacted iodine.[\[11\]](#)

- Dry the organic layer over anhydrous calcium chloride and filter.[11]
- Remove the ether and benzene by distillation on a steam bath.[11]
- The crude product is then purified by fractional distillation under reduced pressure to yield **2-Iodo-5-methylthiophene**. [11]

A generalized workflow for the synthesis and purification of **2-Iodo-5-methylthiophene**.

## Synthesis and Purification Workflow



[Click to download full resolution via product page](#)

## Quality Control and Analytical Methods

Ensuring the purity and identity of **2-Iodo-5-methylthiophene** is crucial for its use in research and development. Standard analytical techniques for its characterization include Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Experimental Protocol: GC-MS Analysis

### Instrumentation:

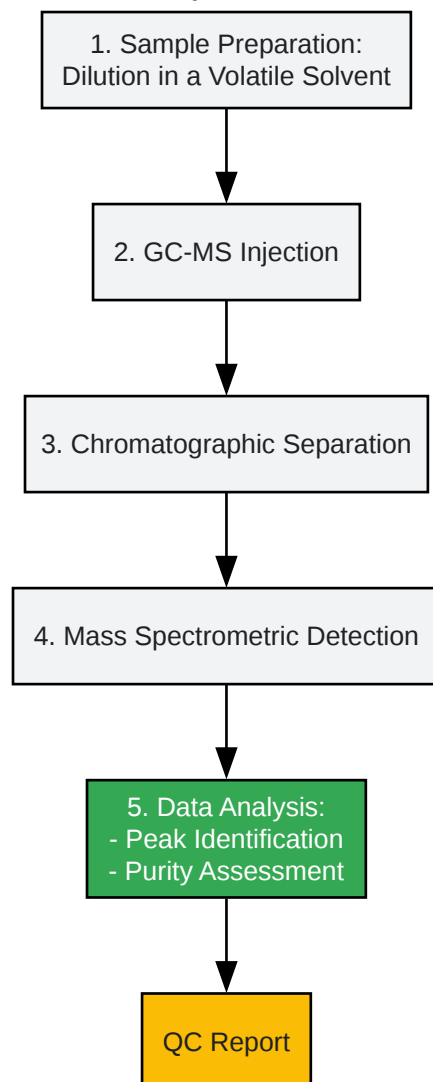
- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for the analysis of semi-volatile organic compounds (e.g., DB-5ms or equivalent).

### Procedure:

- Sample Preparation: Prepare a dilute solution of **2-Iodo-5-methylthiophene** in a suitable volatile solvent such as dichloromethane or ethyl acetate.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC inlet.
- GC Separation: Employ a suitable temperature program to separate the components of the sample. A typical program might start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C) to elute all compounds.
- MS Detection: As the compounds elute from the GC column, they are ionized (typically by electron ionization) and the resulting fragments are analyzed by the mass spectrometer.
- Data Analysis: The resulting chromatogram will show peaks corresponding to the different components of the sample. The mass spectrum of the peak corresponding to **2-Iodo-5-methylthiophene** can be compared to a reference spectrum for identification. The purity can be estimated from the relative peak areas in the chromatogram.[\[12\]](#)[\[13\]](#)[\[14\]](#)

A typical workflow for the quality control analysis of **2-Iodo-5-methylthiophene** using GC-MS.

## GC-MS Quality Control Workflow



[Click to download full resolution via product page](#)

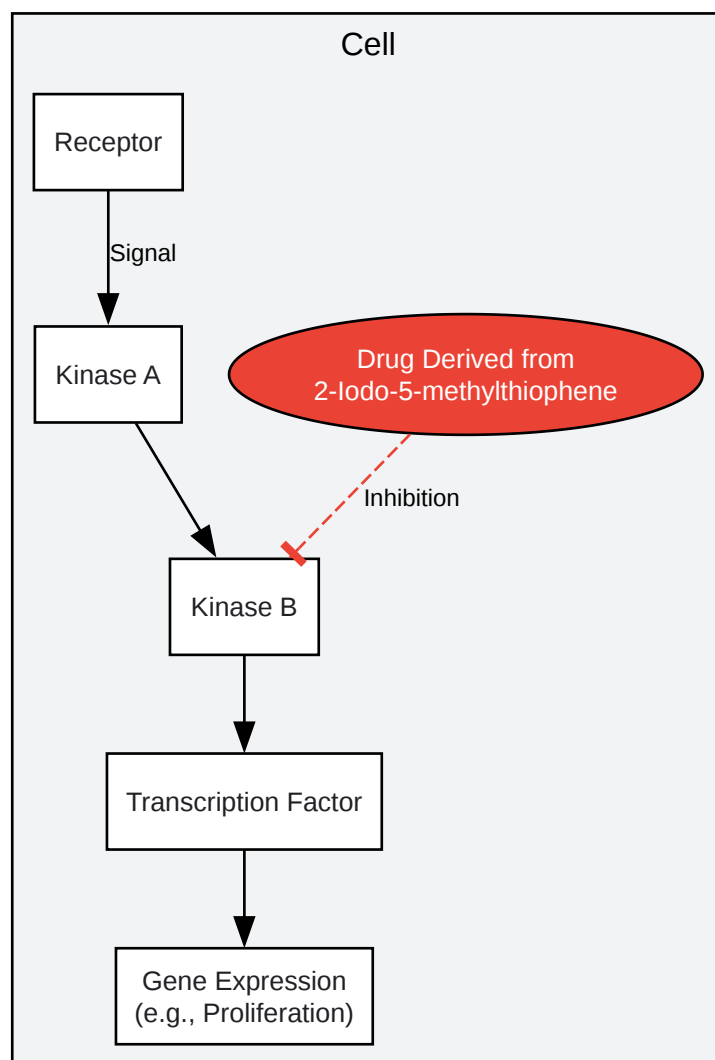
## Applications in Drug Discovery

Thiophene-containing compounds are a significant class of heterocycles in medicinal chemistry, with 2-aminothiophenes being a particularly privileged scaffold for drug discovery. [15] **2-Iodo-5-methylthiophene** serves as a versatile intermediate for the synthesis of more complex thiophene derivatives with potential biological activity. For instance, it can be a precursor for the synthesis of norepinephrine transporter inhibitors.[1][10] The carbon-iodine bond is particularly useful for cross-coupling reactions, allowing for the introduction of various substituents onto the thiophene ring.

While a specific signaling pathway directly modulated by **2-Iodo-5-methylthiophene** is not established, its derivatives are designed to interact with various biological targets. For example, a hypothetical drug candidate derived from this compound could be an inhibitor of a specific kinase involved in a cancer signaling pathway.

A hypothetical signaling pathway where a drug derived from **2-Iodo-5-methylthiophene** could act as an inhibitor.

Hypothetical Drug Action in a Signaling Pathway



[Click to download full resolution via product page](#)

This guide provides a foundational understanding of **2-Iodo-5-methylthiophene** for professionals in the fields of chemical research and drug development. For more detailed



information, it is recommended to consult the cited references and the safety data sheets provided by the suppliers.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Iodo-5-methylthiophene 97 16494-36-3 [sigmaaldrich.com]
- 2. 2-Iodo-5-methylthiophene, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. rheniumshop.co.il [rheniumshop.co.il]
- 4. fishersci.fi [fishersci.fi]
- 5. alkalisci.com [alkalisci.com]
- 6. 2-Iodo-5-methylthiophene (97%) - Amerigo Scientific [amerigoscientific.com]
- 7. echemi.com [echemi.com]
- 8. 2-Iodo-5-methylthiophene | C<sub>5</sub>H<sub>5</sub>IS | CID 140096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2-Iodo-5-methylthiophene [webbook.nist.gov]
- 10. 2-Iodo-5-methylthiophene 97 16494-36-3 [sigmaaldrich.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. repository.unar.ac.id [repository.unar.ac.id]
- 13. applications.emro.who.int [applications.emro.who.int]
- 14. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 15. Recent contribution of medicinally active 2-aminothiophenes: A privileged scaffold for drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Availability and Technical Profile of 2-Iodo-5-methylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099134#commercial-suppliers-of-2-iodo-5-methylthiophene]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)